

Essential Safety and Operational Guidance for 3-(Dimethylamino)propoxy Benziodarone

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Compound of Interest

Compound Name: 3-(Dimethylamino)propoxy
Benziodarone

Cat. No.: B585019

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Disclaimer: A specific Safety Data Sheet (SDS) for **3-(Dimethylamino)propoxy Benziodarone** (CAS No. 1346604-30-5) was not readily available. The following guidance is based on the safety protocols for structurally similar compounds, including 4-[3-(Dimethylamino)propoxy]benzaldehyde and 3-(dimethylamino)propiofenone hydrochloride. Researchers should handle this compound with caution and perform a thorough risk assessment before use.

This document provides essential safety and logistical information for handling **3-(Dimethylamino)propoxy Benziodarone**, a derivative of Benziodarone used as an internal standard in HPLC monitoring of Amiodarone plasma levels.^[1] The procedural guidance herein is intended to ensure the safety of laboratory personnel and to outline proper disposal methods.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **3-(Dimethylamino)propoxy Benziodarone**, based on data from similar chemical compounds.

Protection Type	Specification	Standard
Eye and Face Protection	Chemical safety goggles or face shield.	OSHA 29 CFR 1910.133 or European Standard EN166.[2]
Skin Protection	Appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[2]	-
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[2] Use only under a chemical fume hood.[2]	EN 149.[2]
Body Protection	Laboratory coat.	-

Handling and Storage

Safe handling and storage are critical to prevent exposure and maintain the integrity of the compound.

Aspect	Guideline
Handling	- Use only in a well-ventilated area or under a chemical fume hood.[2] - Avoid breathing dust, fume, gas, mist, vapors, or spray.[2] - Wash hands and any exposed skin thoroughly after handling.[2] - Do not eat, drink, or smoke when using this product.[2] - Avoid contact with skin, eyes, and clothing.[2]
Storage	- Store in a well-ventilated place.[2] - Keep container tightly closed.[2] - Store locked up.[2]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a comfortable position for breathing.[2] If not breathing, give artificial respiration.[2] Immediately call a POISON CENTER or doctor.[2]
Skin Contact	Take off immediately all contaminated clothing.[2] Rinse skin with water/shower.[2] Wash contaminated clothing before reuse.[2] Call a physician immediately.[2]
Eye Contact	Rinse cautiously with water for several minutes.[2] Remove contact lenses, if present and easy to do.[2] Continue rinsing for at least 15 minutes.[2] Immediate medical attention is required.[2]
Ingestion	Rinse mouth.[2] Do NOT induce vomiting.[2] Immediately call a POISON CENTER or doctor.[2]

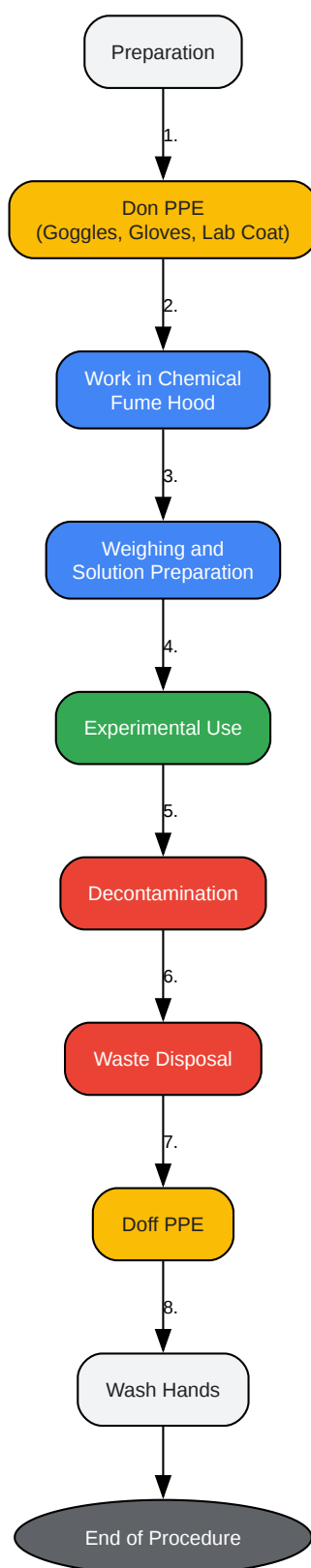
Disposal Plan

Proper disposal is essential to prevent environmental contamination and ensure safety.

Material	Disposal Method
Unused Compound	Dispose of contents/container to an approved waste disposal plant.[2]
Contaminated PPE	Dispose of as hazardous waste in accordance with local, state, and federal regulations.
Spills	Soak up with inert absorbent material.[2] Collect, bind, and pump off spills. Clean the affected area and avoid the generation of dust. Do not let the product enter drains.

Experimental Workflow: Safe Handling Procedure

The following diagram outlines the standard operating procedure for safely handling **3-(Dimethylamino)propoxy Benziodarone** in a laboratory setting.



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Caption: Workflow for handling **3-(Dimethylamino)propoxy Benziodarone**.

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References

- 1. International Laboratory USA [intl lab.org]
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